

Introduction: The Strategic Value of Saturated Heterocycles in Drug Design

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Compound of Interest

Compound Name: *Tert-butyl 1,2-diazepane-1-carboxylate*

CAS No.: 443295-32-7

Cat. No.: B1290674

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In the landscape of modern drug discovery, there is a clear and accelerating shift towards molecules with greater three-dimensionality. While aromatic and heteroaromatic rings have long been staples, saturated heterocycles are increasingly recognized for their ability to confer advantageous physicochemical properties.^{[1][2]} These scaffolds often lead to improved aqueous solubility, reduced metabolic liability, and the ability to project substituents into precise vectors in three-dimensional space, enhancing target engagement.^{[1][2]}

Within this class, the seven-membered 1,2-diazepane ring system represents a particularly valuable scaffold. Its inherent conformational flexibility allows it to serve as a versatile template, capable of mimicking peptide β -turns or presenting functional groups in unique spatial arrangements.^{[3][4]} The subject of this guide, **tert-butyl 1,2-diazepane-1-carboxylate**, is a key building block that provides medicinal chemists with a stable, easily handled precursor to this important heterocyclic core. The tert-butyloxycarbonyl (Boc) protecting group at the N1 position temporarily masks one of the reactive nitrogen atoms, enabling selective functionalization at the N2 position. Subsequent removal of the Boc group then opens up the N1 position for further diversification, making this reagent a cornerstone for building diverse chemical libraries.

This document serves as a technical guide for researchers, scientists, and drug development professionals, outlining the core applications, key experimental protocols, and strategic considerations for employing **tert-butyl 1,2-diazepane-1-carboxylate** in medicinal chemistry programs.

Physicochemical and Structural Profile

A foundational understanding of the molecule's properties is essential for its effective use in synthesis and design.

Property	Value
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂
Molecular Weight	200.28 g/mol [5]
CAS Number	160430-97-1
Appearance	Off-white to yellow crystalline powder or solid
Solubility	Soluble in common organic solvents (DCM, Chloroform, Methanol, Ethyl Acetate)

Conformational Insights: The seven-membered diazepane ring is not planar. It exists as a dynamic equilibrium of multiple low-energy conformations (e.g., chair, boat, twist-boat). This conformational flexibility is a key feature in drug design.[4] For the related 1,4-benzodiazepines, it is well-established that conformational enantiomers can interconvert and that specific conformations are selectively bound by biological targets like the GABA-A receptor.[4][6] This principle extends to the 1,2-diazepane scaffold, where its ability to adopt different shapes can be exploited to optimize binding affinity and selectivity for a given protein target.

Core Synthetic Applications & Strategic Workflows

Tert-butyl 1,2-diazepane-1-carboxylate is primarily used as a versatile intermediate. Its synthetic utility stems from the orthogonal reactivity of its two nitrogen atoms, dictated by the presence of the Boc protecting group.

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Sources

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